

Application Notes and Protocols for 2-Bromo-4-tert-butyl-6-methylphenol

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Compound of Interest

Compound Name: 2-Bromo-4-tert-butyl-6-methylphenol

Cat. No.: B1600715

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **2-Bromo-4-tert-butyl-6-methylphenol** (CAS No. 1516-93-4). The information is compiled to ensure laboratory safety and proper use in research and development settings.

Section 1: Chemical and Physical Properties

2-Bromo-4-tert-butyl-6-methylphenol is a substituted phenolic compound. Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	1516-93-4	[1][2][3]
Molecular Formula	C ₁₁ H ₁₅ BrO	[1][2][3]
Molecular Weight	243.14 g/mol	[1][2]
IUPAC Name	2-bromo-6-tert-butyl-4-methylphenol	[1][4]
Synonyms	2-bromo-4-methyl-6-tert-butylphenol, 2-bromo-6-t-butyl-p-cresol	[1]
Appearance	Liquid or solid	[4]
Purity	≥97%	[4][5]
XLogP3-AA	4.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	1	[3]

Section 2: Safety and Handling Protocols

2.1 Hazard Identification

2-Bromo-4-tert-butyl-6-methylphenol is classified as a hazardous substance. The primary hazards are:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

2.2 Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this chemical. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator for organic vapors should be used.

A workflow for selecting and using appropriate PPE.

2.3 First Aid Measures

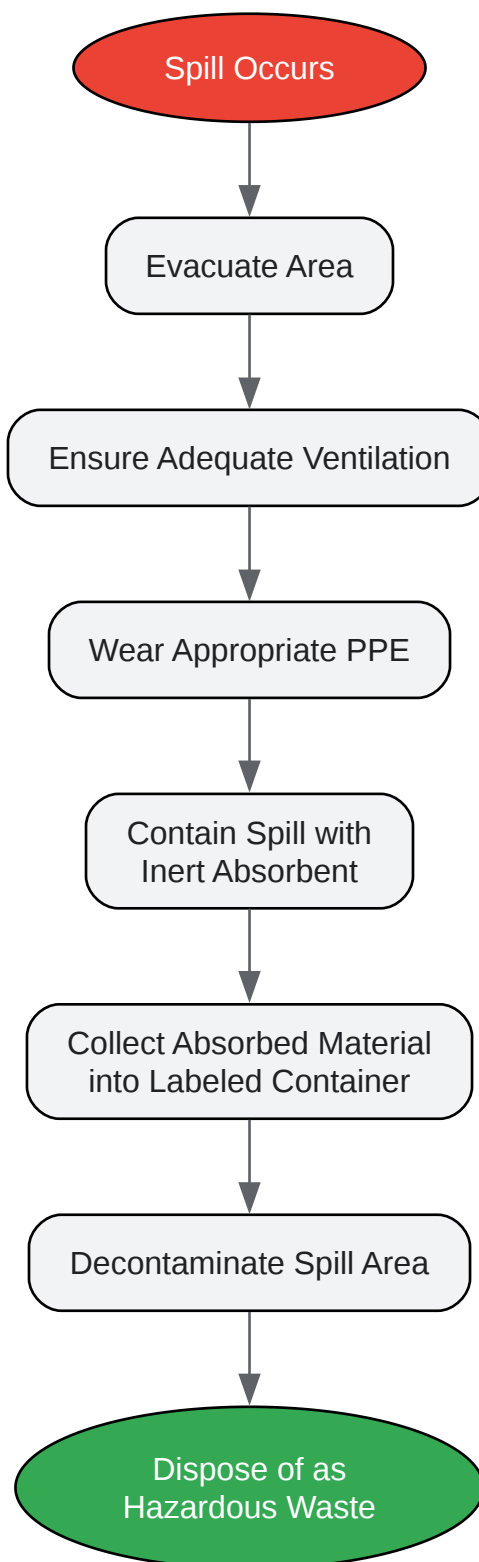
- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

2.4 Spill and Leak Procedures

In the event of a spill, follow these procedures:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.

- Collect: Carefully scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.



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A flowchart for responding to a chemical spill.

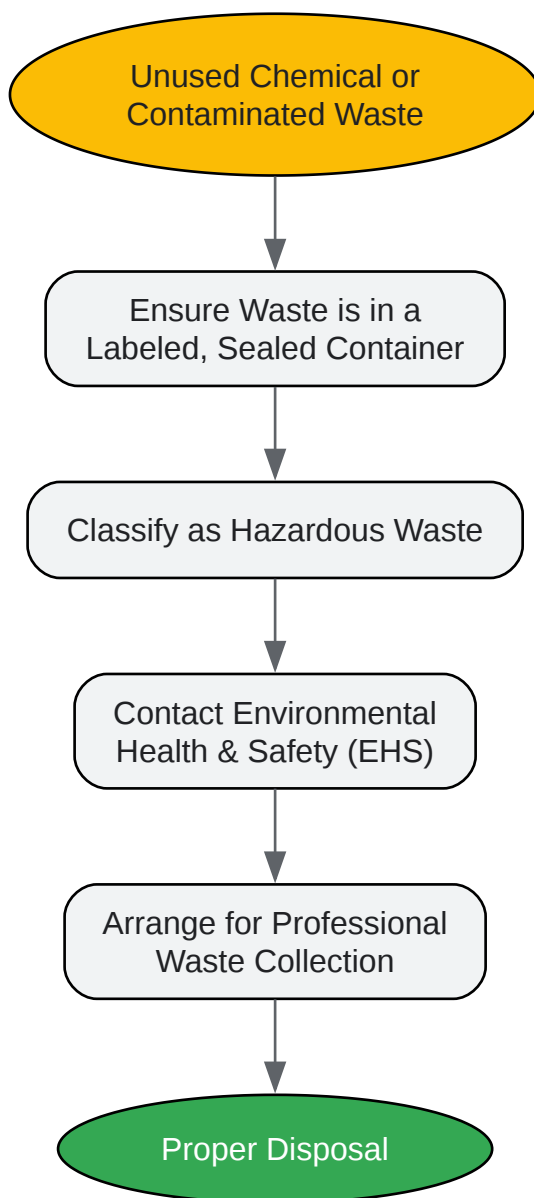
Section 3: Storage and Disposal

3.1 Storage

Store **2-Bromo-4-tert-butyl-6-methylphenol** in a tightly sealed container in a cool, dry, and well-ventilated area.[6] Keep it away from incompatible materials such as strong oxidizing agents. The recommended storage temperature is 4-8°C.[5]

3.2 Disposal

Dispose of this chemical and its container as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or into the environment.



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A protocol for the proper disposal of chemical waste.

Section 4: Experimental Protocols

4.1 General Use in Organic Synthesis

2-Bromo-4-tert-butyl-6-methylphenol can be used as a building block in organic synthesis, particularly in the development of novel antioxidants and other biologically active molecules.[7][8][9] Due to the presence of the hydroxyl and bromo functional groups, it can undergo various reactions such as etherification, esterification, and cross-coupling reactions.

4.2 Protocol for Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol provides a general method for the analysis of **2-Bromo-4-tert-butyl-6-methylphenol**. The exact parameters may need to be optimized for your specific instrument and application.

Objective: To qualitatively and quantitatively analyze **2-Bromo-4-tert-butyl-6-methylphenol** in a sample matrix.

Materials:

- GC-MS system with a suitable capillary column (e.g., HP-5ms)
- Sample containing **2-Bromo-4-tert-butyl-6-methylphenol**
- High-purity solvent (e.g., dichloromethane or ethyl acetate)
- Derivatizing agent (e.g., BSTFA with 1% TMCS), if necessary, to improve volatility and peak shape.
- Internal standard (optional, for quantitative analysis)

Procedure:

- Sample Preparation:
 - Dissolve a known amount of the sample in the chosen solvent to a final concentration suitable for GC-MS analysis (typically in the µg/mL to ng/mL range).
 - If using an internal standard, add a known amount to the sample solution.
 - Derivatization (if required): In a clean vial, add a specific volume of the sample solution. Evaporate the solvent under a gentle stream of nitrogen. Add the derivatizing agent, cap the vial, and heat at a specific temperature (e.g., 60-70°C) for a set time to ensure complete reaction.[\[10\]](#)
- GC-MS Instrument Setup:

- Injector: Set to a temperature of 250-280°C. Use a splitless injection mode for trace analysis.
- Oven Program: Start at a low temperature (e.g., 60°C) and hold for a few minutes. Then, ramp the temperature at a controlled rate (e.g., 10°C/min) to a final temperature of 280-300°C and hold for several minutes.
- Carrier Gas: Use high-purity helium at a constant flow rate (e.g., 1.0-1.5 mL/min).
- Mass Spectrometer: Set the ion source temperature to ~230°C and the quadrupole temperature to ~150°C. Scan a mass range of m/z 50-500.
- Data Acquisition and Analysis:
 - Inject 1 µL of the prepared sample into the GC-MS.
 - Acquire the data.
 - Identify the peak corresponding to **2-Bromo-4-tert-butyl-6-methylphenol** (or its derivative) based on its retention time and mass spectrum. The mass spectrum should show the molecular ion peak and characteristic fragmentation patterns.

Section 5: Biological Activity and Potential Applications

While specific signaling pathways for **2-Bromo-4-tert-butyl-6-methylphenol** are not well-documented, related butylated phenol compounds are known for their biological activities:

- Antioxidant Properties: Many substituted phenols, including butylated hydroxytoluene (BHT), are potent antioxidants that can scavenge free radicals.^{[8][9]} This property is relevant for applications in preventing oxidative degradation in various materials and potentially in biological systems.
- Anti-inflammatory Activity: Some butylated phenols have demonstrated anti-inflammatory effects.^[11]

- Other Bioactivities: Related compounds have also been investigated for antibiofilm and phytotoxic activities.[12][13]

These activities suggest that **2-Bromo-4-tert-butyl-6-methylphenol** could be a valuable lead compound in the development of new therapeutic agents or stabilizing agents. Further research is needed to elucidate its specific biological mechanisms of action.

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